

Application Note: Beta-Ionone Epoxide as a Standard for Analytical Testing

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Compound of Interest

Compound Name: *beta-ionone epoxide*

Cat. No.: *B1235301*

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Introduction

Beta-ionone epoxide, a naturally occurring apocarotenoid, is found in various plants and essential oils. It is recognized for its characteristic fruity and woody aroma and is utilized as a flavoring agent and fragrance ingredient.[1] In the context of drug development and analytical chemistry, the purity and well-defined properties of **beta-ionone epoxide** make it a suitable candidate for use as an analytical standard. This document provides detailed protocols for its use in quantitative analysis, particularly by Gas Chromatography-Mass Spectrometry (GC-MS).

Beta-ionone epoxide is a metabolite formed from the epoxidation of beta-ionone, which is a degradation product of carotenoids like β -carotene.[2][3][4][5] Its role as a metabolite and its presence in natural products necessitate reliable analytical methods for its quantification in complex matrices.

Physicochemical Properties

A summary of the key physicochemical properties of **beta-ionone epoxide** is presented in Table 1. This information is crucial for the preparation of standard solutions and for setting up analytical instrumentation.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ O ₂	[6][7]
Molecular Weight	208.30 g/mol	[6]
Appearance	White to pale yellow crystalline solid	[1][8]
Melting Point	48.0 °C	[1]
Boiling Point	275.00 to 276.00 °C @ 760.00 mm Hg	[1]
Solubility	Soluble in alcohol; sparingly soluble in water (123.6 mg/L @ 25 °C est.)	[1]
CAS Number	23267-57-4	[6]

Analytical Method Protocol: Quantification by GC-MS

This protocol outlines the use of **beta-ionone epoxide** as a standard for quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

Preparation of Standard Solutions

Objective: To prepare a series of standard solutions of **beta-ionone epoxide** for the generation of a calibration curve.

Materials:

- **Beta-ionone epoxide** (analytical standard grade, purity >95%)
- Ethanol (GC grade or equivalent)
- Volumetric flasks (Class A)
- Analytical balance

- Micropipettes

Protocol:

- Primary Stock Solution (1000 µg/mL):
 1. Accurately weigh approximately 10 mg of **beta-ionone epoxide** into a 10 mL volumetric flask.
 2. Dissolve the compound in a small amount of ethanol.
 3. Once fully dissolved, bring the volume up to the 10 mL mark with ethanol.
 4. Stopper the flask and invert several times to ensure homogeneity.
 5. Store the stock solution at 4°C in a tightly sealed, light-protected container. The shelf life under these conditions is typically up to 18 months.^[1]
- Working Standard Solutions:
 1. Perform serial dilutions of the primary stock solution to prepare a series of working standards.
 2. For example, to prepare a 100 µg/mL solution, transfer 1 mL of the 1000 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with ethanol.
 3. Prepare a calibration curve series, for example, at concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.

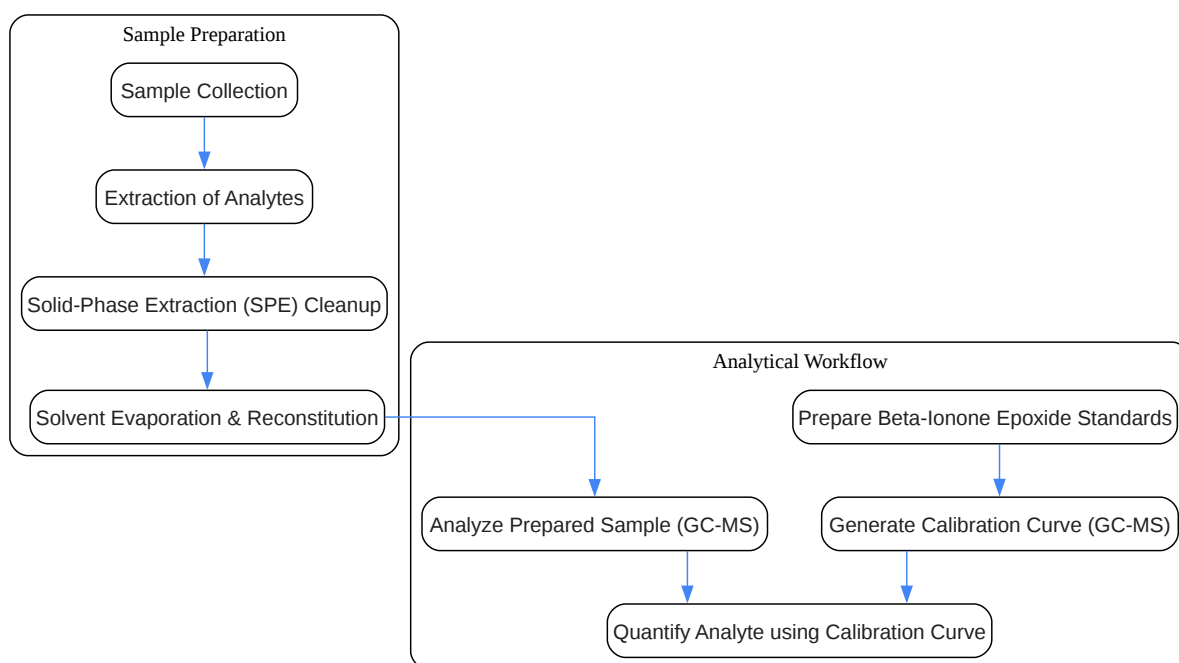
Gas Chromatography-Mass Spectrometry (GC-MS) Parameters

The following GC-MS parameters are provided as a starting point for method development. Optimization may be required based on the specific instrumentation and matrix being analyzed.

Parameter	Suggested Conditions
Gas Chromatograph	Agilent 7890B or equivalent
Mass Spectrometer	Agilent 5977A or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Injector Temperature	250 °C
Injection Volume	1 µL (splitless mode)
Oven Temperature Program	Initial temperature of 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	123
Qualifier Ions (m/z)	96, 175

Sample Preparation and Analysis Workflow

The following diagram illustrates a general workflow for the analysis of a sample using **beta-ionone epoxide** as an external standard.



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Figure 1. General workflow for sample analysis.

Method Validation Summary

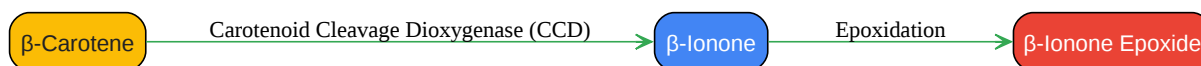
Method validation should be performed according to ICH guidelines to ensure the reliability of the analytical data.[9][10] The following table provides typical parameters and expected outcomes for the validation of a quantitative GC-MS method.

Validation Parameter	Description	Acceptance Criteria
Linearity	The ability of the method to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) > 0.99
Accuracy	The closeness of test results obtained by the method to the true value.	Recovery of 80-120%
Precision (Repeatability & Intermediate Precision)	The degree of scatter between a series of measurements obtained from multiple sampling of the same homogeneous sample.	Relative Standard Deviation (RSD) < 15%
Limit of Detection (LOD)	The lowest amount of an analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	The lowest amount of an analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1
Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.	No interfering peaks at the retention time of the analyte

Based on a validated method for the related compound β -ionone in cell culture media, the following limits can be expected as a starting point for method development for **beta-ionone epoxide**: LOD < 18.0 ng/mL and LOQ < 53.0 ng/mL.[\[11\]](#)

Metabolic Pathway of Beta-Ionone Epoxide

Beta-ionone epoxide is a downstream metabolite of β -carotene. The following diagram illustrates this metabolic pathway.



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Figure 2. Biosynthetic pathway of **beta-ionone epoxide**.

This pathway highlights the origin of **beta-ionone epoxide** from the oxidative cleavage of β -carotene to form β -ionone, which is subsequently converted to the epoxide.[3][5] This is relevant for understanding its presence in natural products and biological systems.

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